

Solubility Profile of Acetohydroxamic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Acetohydroxamic Acid*

Cat. No.: *B1666499*

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This technical guide provides a comprehensive overview of the solubility of **acetohydroxamic acid** (AHA) in various solvents. Understanding the solubility characteristics of this compound is crucial for its application in pharmaceutical formulations, analytical method development, and various research endeavors. This document compiles quantitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual representation of a key logical relationship involving **acetohydroxamic acid**.

Quantitative Solubility Data

The solubility of **acetohydroxamic acid** has been evaluated in a range of aqueous and organic solvents. The following table summarizes the available quantitative data, standardized to common units for ease of comparison.

| Solvent | Temperature (°C) | Solubility | Original Unit | Standardized Solubility (g/L) | Reference |
|----------------------------------|-------------------|----------------|---------------|-------------------------------|-----------|
| Water | Not Specified | 1,000,000 mg/L | mg/L | 1000 | [1] |
| Water | Not Specified | 509 g/L | g/L | 509 | [1] |
| Water | Sparingly Soluble | - | - | - | [2] |
| Water | Soluble | - | - | - | [3] |
| Water | 15 mg/mL | mg/mL | 15000 | [4][5] | |
| Ethanol | Not Specified | 76 µg/ml | µg/ml | 0.076 | |
| Ethanol | 15 mg/mL | mg/mL | 15000 | [4][5] | |
| Chloroform | Not Specified | 73 µg/ml | µg/ml | 0.073 | |
| Acetone | Not Specified | 78 µg/ml | µg/ml | 0.078 | |
| Methanol | Sparingly Soluble | - | - | - | [2] |
| DMSO | Not Specified | 233.33 mg/mL | mg/mL | 233330 | [6] |
| DMSO | Not Specified | 15 mg/mL | mg/mL | 15000 | [4][5] |
| DMSO | Soluble | - | - | - | [7] |
| Simulated Gastric Fluid (pH 1.2) | 37±5 | - | - | - | |
| Phthalate Buffer (pH 3.4) | 37±5 | - | - | - | |

Experimental Protocol: Determination of Equilibrium Solubility via the Shake-Flask Method

The shake-flask method is a robust and widely accepted technique for determining the thermodynamic equilibrium solubility of a solid compound in a given solvent.^{[8][9][10][11]}

Objective: To determine the equilibrium solubility of **acetohydroxamic acid** in a specified solvent at a controlled temperature.

Materials and Equipment:

- **Acetohydroxamic acid** (solid)
- Solvent of interest
- Glass vials with screw caps or glass-stoppered flasks
- Orbital shaker or other suitable agitation device with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm pore size)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- pH meter (for aqueous solutions)

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of solid **acetohydroxamic acid** to a glass vial or flask. The excess solid is crucial to ensure that equilibrium is reached from a state of saturation.
 - Add a known volume of the solvent to the vial.

- Equilibration:
 - Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples at a constant speed that is sufficient to keep the solid particles suspended without creating a vortex.
 - Allow the samples to equilibrate for a predetermined period (typically 24-72 hours). To confirm that equilibrium has been reached, samples can be taken at various time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is confirmed when consecutive measurements show no significant change in concentration.[\[12\]](#)[\[13\]](#)
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Immediately filter the sample through a syringe filter to remove any remaining solid particles. This step should be performed quickly to avoid temperature changes that could affect solubility.[\[13\]](#)
- Analysis:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Quantify the concentration of **acetohydroxamic acid** in the diluted sample using a validated HPLC or UV-Vis spectrophotometric method.
 - A calibration curve should be prepared using standard solutions of **acetohydroxamic acid** in the same solvent.
- Calculation:

- Calculate the solubility of **acetohydroxamic acid** in the solvent using the following formula, taking into account the dilution factor:

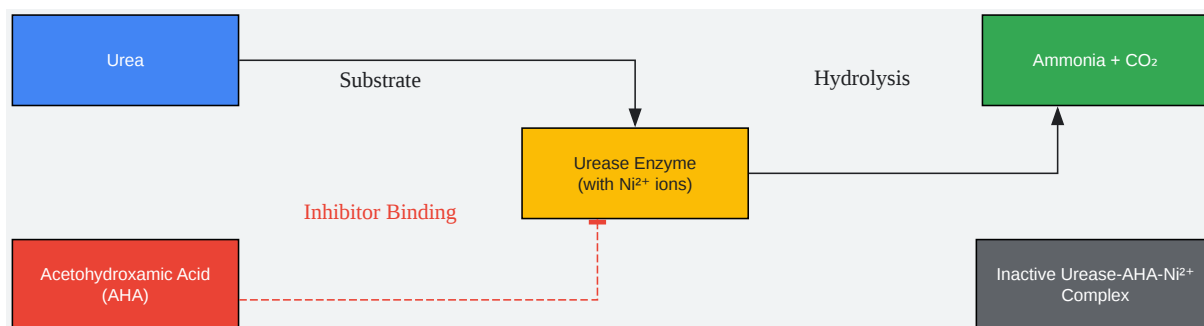
$$\text{Solubility (g/L)} = (\text{Concentration from analysis (g/L)}) \times (\text{Dilution factor})$$

Quality Control:

- Perform the experiment in triplicate to ensure the reproducibility of the results.[12]
- For aqueous solutions, measure and record the pH of the saturated solution.
- Ensure the temperature is maintained within ± 0.5 °C throughout the experiment.

Logical Relationship Visualization

The primary mechanism of action of **acetohydroxamic acid** is the inhibition of the enzyme urease. This is a critical pathway in certain bacterial infections. The following diagram illustrates this inhibitory action.



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Caption: Mechanism of Urease Inhibition by **Acetohydroxamic Acid**.

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References

- 1. Acetohydroxamic Acid | C₂H₅NO₂ | CID 1990 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Acetohydroxamic acid | 546-88-3 [chemicalbook.com]
- 3. Acetohydroxamic acid, 98% 546-88-3 India [ottokemi.com]
- 4. Acetohydroxamic acid 产品说明书 [selleck.cn]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medkoo.com [medkoo.com]
- 8. researchgate.net [researchgate.net]
- 9. enamine.net [enamine.net]
- 10. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 11. downloads.regulations.gov [downloads.regulations.gov]
- 12. who.int [who.int]
- 13. d142khf7ia35oz.cloudfront.net [d142khf7ia35oz.cloudfront.net]
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